

Personal protective equipment for handling AES-350

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AES-350

Cat. No.: B1665617

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Essential Safety and Handling Guide for AES-350

This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and disposal plans for handling **AES-350**. It is intended for laboratory personnel, including researchers, scientists, and drug development professionals, to ensure safe operational procedures.

Hazard Identification and Classification

AES-350 (CAS No. 847249-57-4) is classified as a hazardous substance.^[1] The following table summarizes its classification under the Globally Harmonized System (GHS).

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	4	H302: Harmful if swallowed
Acute aquatic toxicity	1	H400: Very toxic to aquatic life
Chronic aquatic toxicity	1	H410: Very toxic to aquatic life with long lasting effects

Signal Word: Warning

Pictograms:



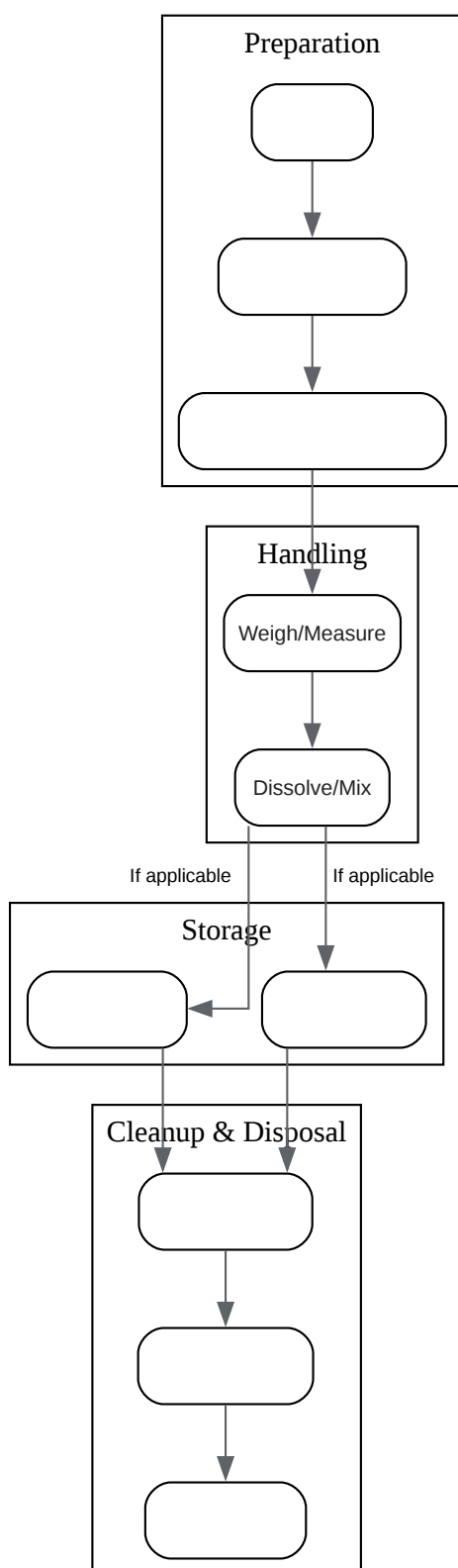
Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **AES-350** to minimize exposure and ensure personal safety.^[1]

Protection Type	Specification	Rationale
Eye Protection	Safety goggles with side-shields	Protects eyes from splashes and airborne particles.
Hand Protection	Protective gloves (e.g., nitrile, neoprene)	Prevents skin contact.
Skin and Body Protection	Impervious clothing (e.g., lab coat)	Protects skin from accidental spills.
Respiratory Protection	Suitable respirator	Required when engineering controls are insufficient or during emergency situations to prevent inhalation of dust or aerosols.

Experimental Workflow: Handling and Storage of AES-350

The following diagram outlines the standard operating procedure for the safe handling and storage of **AES-350** in a laboratory setting.



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References

- 1. AES-350|847249-57-4|MSDS [dcchemicals.com]
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